

Phenyl Trimethicone: A Technical Overview of its Chemical Identity and Structure

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Compound of Interest

Compound Name: Phenyl trimethicone

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This technical guide provides an in-depth analysis of **Phenyl Trimethicone**, a versatile silicone-based polymer widely utilized in the pharmaceutical and cosmetic industries. This document elucidates its chemical identity, including its various CAS numbers, and details its molecular structure.

Chemical and Physical Properties

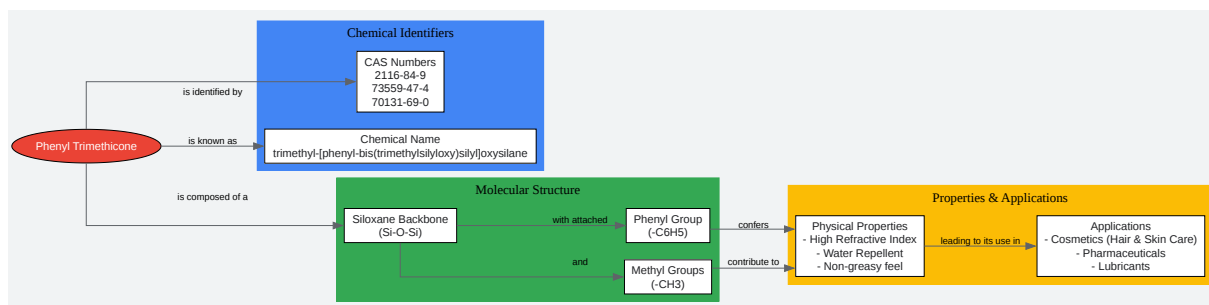
Phenyl trimethicone is a polysiloxane that can vary in its specific structure, leading to different CAS numbers and a range of physical properties. The most commonly referenced form is chemically known as trimethyl-[phenyl-bis(trimethylsilyloxy)silyl]oxysilane.^[1] The quantitative data for this and other variants are summarized below for comparative analysis.

Property	Value	CAS Number	Reference
Molecular Formula	C15H32O3Si4	2116-84-9	[2]
C9H12O2Si	73559-47-4	[3]	
Molecular Weight	372.758 g/mol	2116-84-9	[2][4]
CAS Number	2116-84-9, 73559-47-4, 70131-69-0, 18876-34-1	-	[4][5][6][7]
EINECS/ELINCS No.	218-320-6	2116-84-9	[1][2]
Refractive Index	1.437 - 1.465 (at 25°C)	2116-84-9, 73559-47-4	[5][7][8]
Specific Gravity	0.921 - 0.99 g/mL (at 20°C or 25°C)	2116-84-9, 73559-47-4	[5][7][8]
Melting Point	-102°C	2116-84-9	[7]
Boiling Point	264°C	2116-84-9	[7]
Flash Point	127°C (closed cup)	2116-84-9	[7]

Chemical Structure and Synthesis

Phenyl trimethicone is an organosilicon compound characterized by a siloxane backbone (silicon-oxygen-silicon linkages).[1][3] Its structure consists of a silicon atom bonded to a phenyl group (-C6H5) and three trimethylsiloxy groups (-OSi(CH3)3).[3] The presence of the phenyl group increases the refractive index and enhances compatibility with organic materials.[3] The methyl groups contribute to the compound's stability and low volatility.[3]

The general synthesis of silicone polymers like **phenyl trimethicone** begins with silica.[1] Silica is converted to a reactive intermediate, such as tetraethoxysilane.[1] Subsequently, the desired organic groups (in this case, phenyl and methyl groups) are introduced via a Grignard reaction, replacing the ethoxy groups.[1] The resulting organosilanes undergo hydrolysis to form silanols, which then condense to create the final silicone polymer with its characteristic siloxane framework.[1]



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Caption: Logical relationship of **Phenyl Trimethicone**'s identifiers, structure, and applications.

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